

Strategies to prevent the development of resistance to Oxantel Pamoate in nematodes

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Compound of Interest

Compound Name: Oxantel Pamoate

Cat. No.: B1677837

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Technical Support Center: Oxantel Pamoate Resistance Management

This technical support center provides researchers, scientists, and drug development professionals with practical guidance on strategies to prevent the development of resistance to **Oxantel Pamoate** in nematodes. The information is presented in a question-and-answer format, including troubleshooting guides, detailed experimental protocols, and quantitative data summaries.

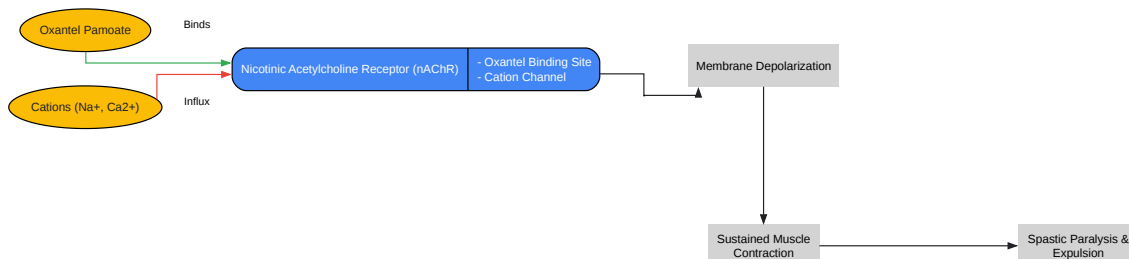
Frequently Asked Questions (FAQs)

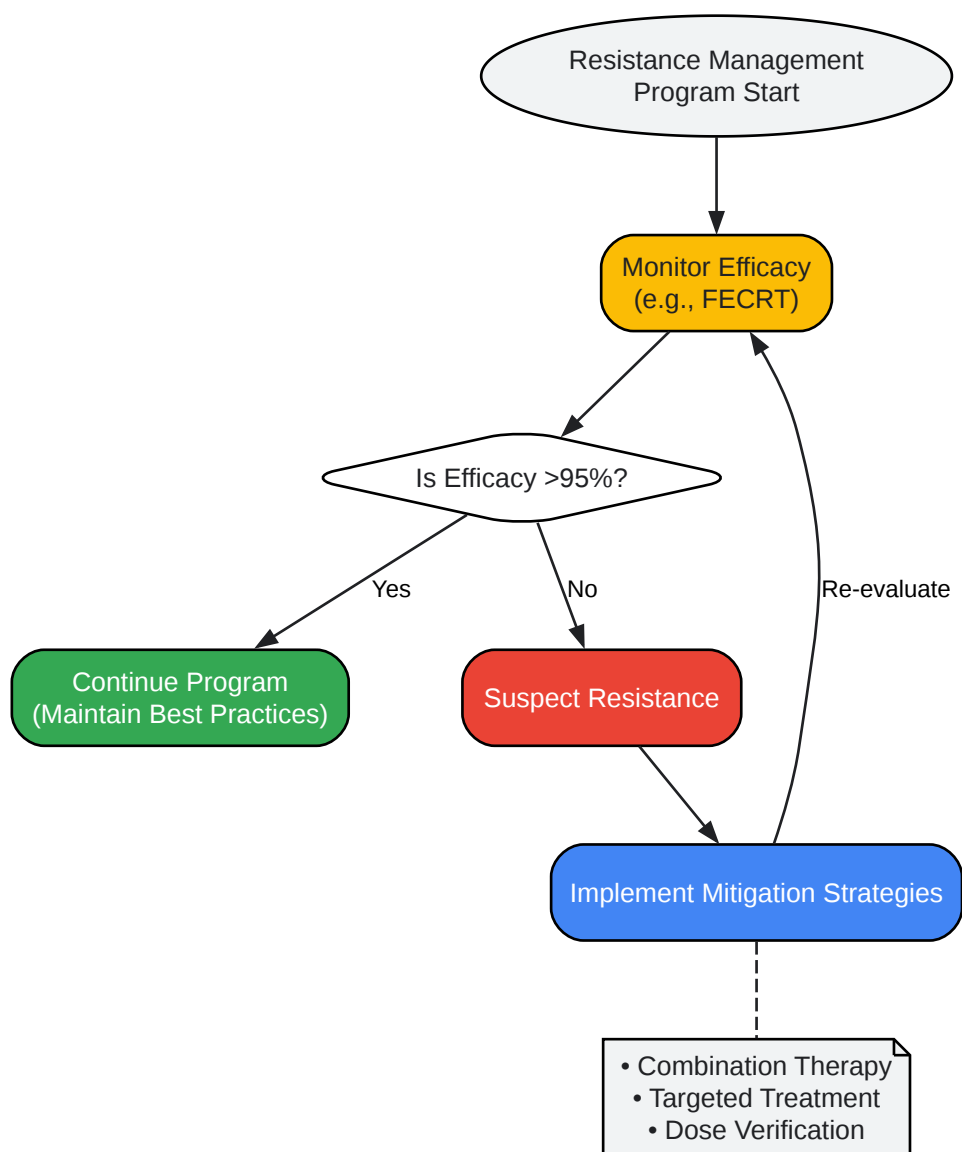
Q1: What is the precise mechanism of action for Oxantel Pamoate?

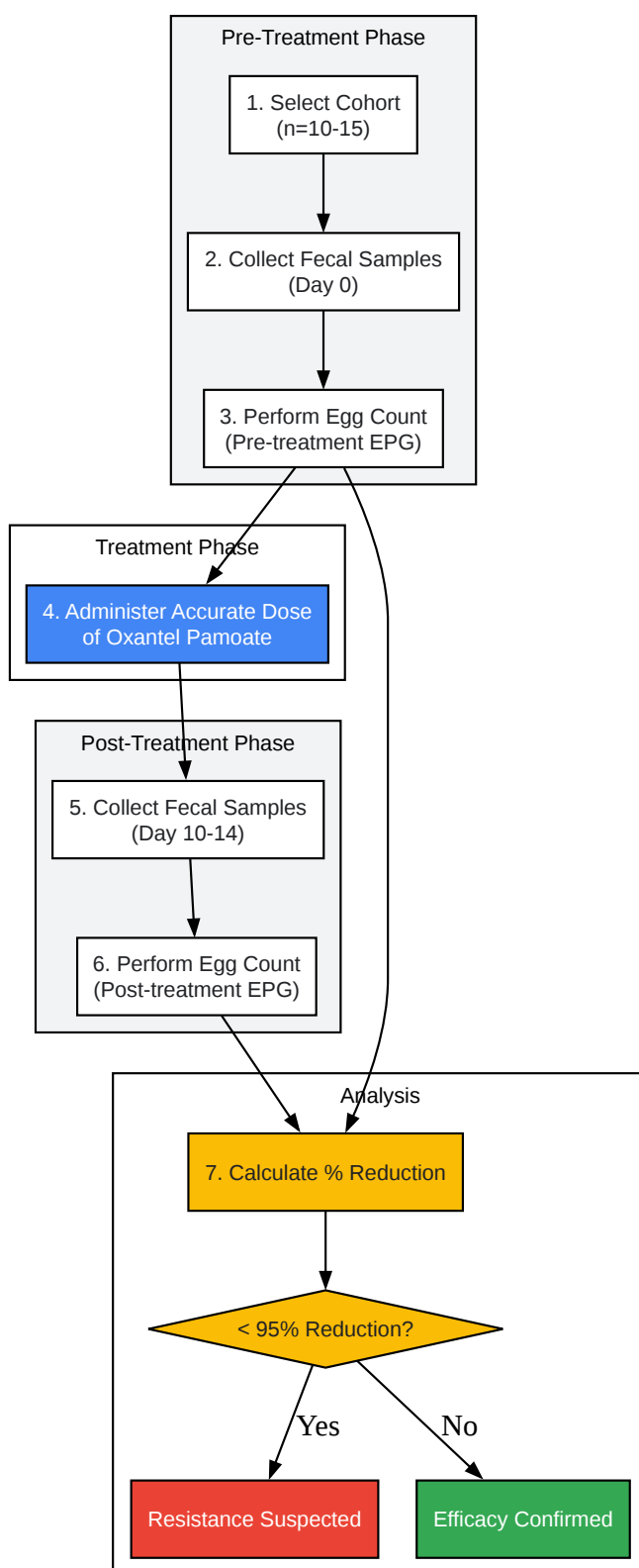
Oxantel Pamoate is a tetrahydropyrimidine derivative that functions as a selective cholinergic agonist.^{[1][2][3]} Its primary target is the nicotinic acetylcholine receptor (nAChR) on the somatic muscle cells of nematodes.^{[3][4][5]} Specifically, recent evidence suggests that oxantel's high efficacy against whipworms (*Trichuris* spp.) is due to its potent agonistic activity on a novel, oxantel-sensitive nAChR subtype that may differ from those in other nematodes.^[6]

Binding of oxantel to these receptors triggers the opening of non-selective cation channels, leading to depolarization of the muscle cell membrane. This results in a sustained muscle

contraction, causing spastic paralysis of the worm.^{[2][3][5]} The paralyzed parasite is unable to maintain its position in the host's gastrointestinal tract and is subsequently expelled.^{[4][5]}







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